(+)-Erysotramidine: Discovery, Structural Elucidation, and Natural Sources

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *(+)-Erysotramidine*

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Content Type: Technical Whitepaper Subject: Erythrina Alkaloid Chemistry & Pharmacology[1]

Executive Summary

(+)-Erysotramidine (CAS: 52358-58-4) is a tetracyclic dienoid Erythrina alkaloid distinguished by an 8-oxo-erythrinane core.[1][2] First isolated from the genus Erythrina (Fabaceae), it represents a critical oxidized congener of the parent alkaloid erysotrine. Biologically, it exhibits curare-like neuromuscular blocking activity and moderate xanthine oxidase inhibition.[1][2] This guide details its transition from a phytochemical isolate to a target of stereoselective total synthesis, highlighting the hypervalent iodine-mediated oxidative dearomatization strategies that defined its modern accessibility.[1][2]

Chemical Identity & Structural Architecture[1][2]

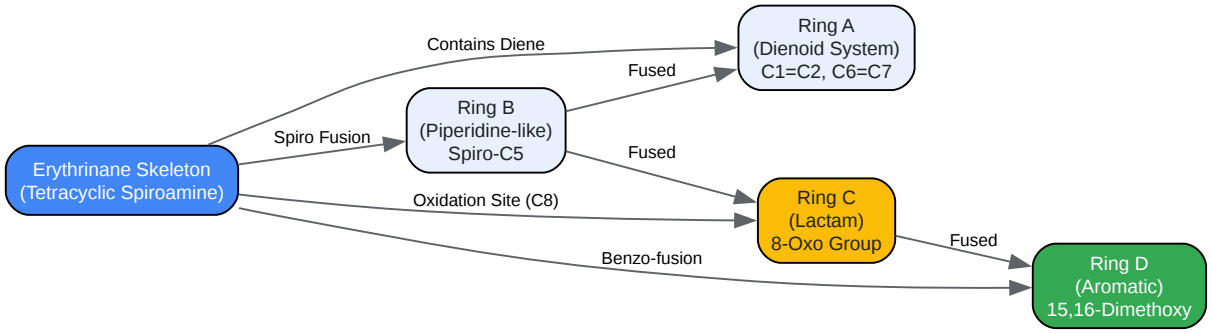
Structural Analysis

(+)-Erysotramidine is the 8-oxo derivative of erysotrine.[1][2] Its structure is built upon the erythrinane skeleton (a spiro-isoquinoline derivative) characterized by a cis-fused A/B ring system and a spiro-center at C5.[1][2][3]

Feature	Specification
IUPAC Name	(3R,5S)-3,15,16-trimethoxy-1,2,6,7-tetradehydro-erythrinan-8-one
Molecular Formula	$C_{19}H_{21}NO_4$
Molecular Weight	327.37 g/mol
Core Skeleton	Erythrinane (Tetracyclic spiroamine)
Key Functionalities	[1][2][4][5][6][7][8][9][10][11][12] • Spiro-center at C5[1][2]• Conjugated diene (C1-C6)[1][2]• Lactam carbonyl at C8 (8-oxo)[1][2]• Aromatic D-ring (Dimethoxy substituted)
Absolute Configuration	(+)-Isomer: (3R, 5S)

Structural Diagram (DOT Visualization)

The following diagram illustrates the topological connectivity and ring nomenclature of the **(+)-Erysotramidine** core.



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Figure 1: Topological connectivity of the Erysotramidine skeleton showing the spiro-fusion and specific ring characteristics.[1][2]

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Discovery and Natural Sources[14]

Isolation History

The discovery of **(+)-Erysotramidine** is inextricably linked to the chemotaxonomic survey of the genus Erythrina. Unlike the more abundant alkaloids like erysodine or erythraline, erysotramidine is often found as a minor constituent, likely arising from the downstream oxidation of erysotrine.

- Primary Source:Erythrina arborescens (Himalayan Coral Tree).
- Secondary Sources:Erythrina lysistemon, Erythrina latissima, and Erythrina crista-galli.[1][2]
- Isolation Logic: The alkaloid is typically extracted from the seeds or stem bark, where the concentration of erythrinane alkaloids is highest to deter herbivory.

Extraction & Purification Protocol

The following table summarizes the physicochemical properties leveraged during the isolation of **(+)-Erysotramidine** from crude plant extracts.

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Parameter	Methodological Choice	Causality/Rationale
Extraction Solvent	Methanol or Ethanol (95%)	High polarity ensures efficient lysis of cell walls and solubilization of alkaloid salts.[1][2]
Acid-Base Partition	pH Adjustment (Acidic → Basic)	Alkaloids are extracted as salts in acid (pH 2), then precipitated as free bases in alkali (pH 9-10) for organic extraction ($CHCl_3$).[1][2]
Chromatography	Silica Gel Column ($CHCl_3$/MeOH)	Separation based on polarity. Erysotramidine (lactam) is less polar than the free amine precursors but distinct from non-polar fats.
Detection	Dragendorff's Reagent	Produces an orange precipitate, confirming the presence of the tertiary amine/alkaloid moiety.

Biosynthetic Pathway[1][2]

The biosynthesis of **(+)-Erysotramidine** follows the established (S)-Norreticuline pathway.[1][2] The unique "8-oxo" feature implies a late-stage oxidative transformation of the erysotrine scaffold.[1][2]

Pathway Mechanics[1][2]

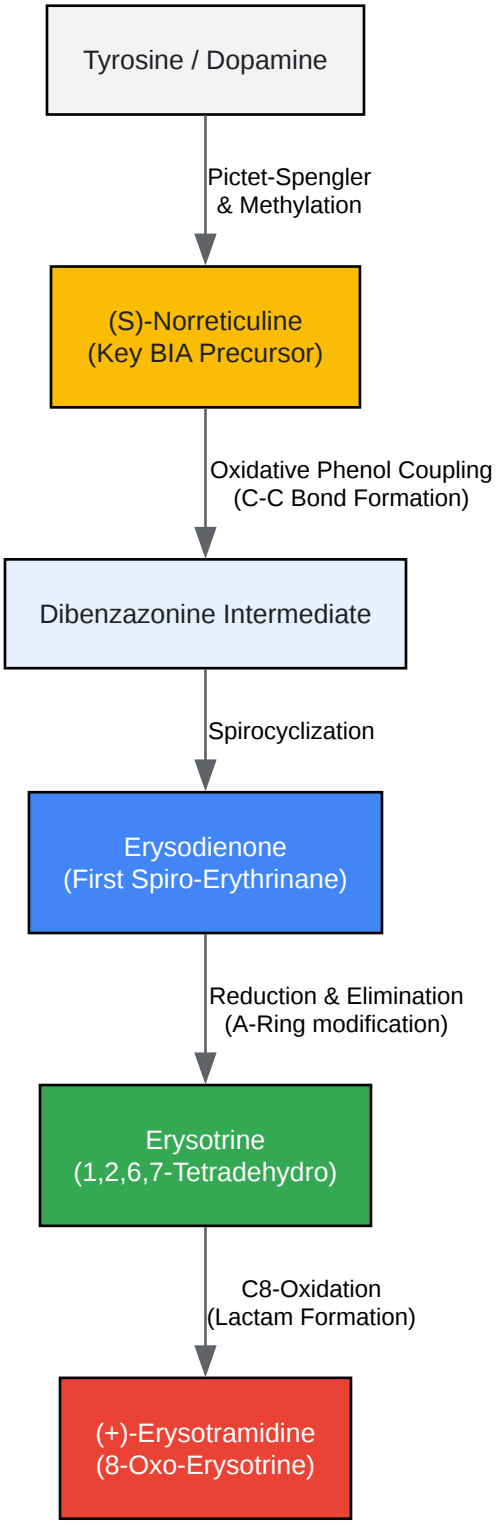
- Precursor Assembly: Condensation of dopamine and 4-hydroxyphenylacetaldehyde yields (S)-Norcoclaurine.[1][2]
- Methylation: Sequential O- and N-methylation yields (S)-N-Norreticuline.[1][2]
- Oxidative Coupling: C-C phenol coupling forms the Dibenzazonine intermediate.[1][2]

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- Spirocyclization: Formation of Erysodienone (the first erythrinane).
- Reduction & Elimination: Conversion to Erysotrine.
- Terminal Oxidation: Oxidation at C8 (likely P450-mediated) generates the lactam Erysotramidine.[1][2]

Biosynthesis Diagram[1][2]

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Figure 2: Biosynthetic progression from simple benzylisoquinoline precursors to the oxidized erysotramidine scaffold.[1][2]

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Total Synthesis: The Modern "Discovery"

While isolation provided the material, total synthesis confirmed the absolute configuration and provided a scalable route for pharmacological testing. The most efficient modern approach utilizes Hypervalent Iodine (PIFA) to mimic the biosynthetic oxidative coupling.

Key Synthetic Strategy: Oxidative Dearomatization

This protocol avoids the use of toxic heavy metals (like thallium) historically used for phenol coupling.

Protocol Overview:

- Starting Material: Tyramine-derived phenol and a substituted phenylacetic acid.[1][2]
- Amidation: Coupling to form the amide precursor.[1][2]
- The Critical Step (PIFA Cyclization):
  - Reagent: Phenyliodine(III) bis(trifluoroacetate) (PIFA).[1]
  - Solvent: 2,2,2-Trifluoroethanol (TFE) - Critical for stabilizing the cation intermediate.[1][2]
  - Mechanism: PIFA mediates a two-electron oxidation of the phenol, generating a phenoxenium ion.[1][2] The pendant nitrogen attacks this electrophile in a para-position, closing the spiro-ring system (Ring B) and generating the dienone (Ring A).[1]
- Finalization: Acid-mediated cyclization (Pictet-Spengler type) closes Ring B/C to form the erythrinane core, followed by methylation to yield **(+)-Erysotramidine**.[1][2]

Synthesis Workflow Diagram



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Figure 3: Concise synthetic route utilizing hypervalent iodine for the construction of the spiro-center.[1][2]

Pharmacological Profile[1][2][5][17][18][19][20]

Mechanism of Action

(+)-Erysotramidine shares the curariform activity typical of the Erythrina alkaloids, though its potency is modulated by the 8-oxo functionality.[2]

- Target: Nicotinic Acetylcholine Receptors (nAChR).
- Effect: Competitive antagonism.[1][2] It blocks the binding of acetylcholine at the neuromuscular junction, leading to muscle relaxation or paralysis at high doses.
- CNS Activity: Unlike the quaternary ammonium salts of curare which cannot cross the blood-brain barrier, the tertiary amine nature of Erysotramidine allows CNS penetration, contributing to sedative and anticonvulsant effects.

Specific Enzyme Inhibition

Recent assays have identified **(+)-Erysotramidine** as a Xanthine Oxidase Inhibitor.[1][2]

- Relevance: Xanthine oxidase catalyzes the oxidation of hypoxanthine to uric acid. Inhibition is the standard treatment for gout (hyperuricemia).
- Potency: Described as "medium" inhibition compared to the standard drug Allopurinol. This suggests a potential scaffold for developing non-purine xanthine oxidase inhibitors.[1][2]

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- To cite this document: BenchChem. [(+)-Erysotramidine: Discovery, Structural Elucidation, and Natural Sources]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1254942/docs#erysotramidine-discovery-structural-elucidation-and-natural-sources]

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